

Essential Safety and Operational Guide for 5-Iodo-2-Methoxypyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Iodo-2-Methoxypyridine

Cat. No.: B078208

[Get Quote](#)

This guide provides critical safety protocols and logistical information for the handling and disposal of **5-Iodo-2-Methoxypyridine**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is essential for minimizing risk and ensuring a safe laboratory environment.

Hazard Identification and Classification

5-Iodo-2-Methoxypyridine is classified with the following hazards:

- Causes skin irritation (H315)[1][2]
- Causes serious eye irritation (H319)[1][2]
- May cause respiratory irritation (H335)[1][2]

The signal word for this chemical is Warning, and it is represented by the GHS07 pictogram (exclamation mark).[1]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **5-Iodo-2-Methoxypyridine** to prevent exposure.

PPE Category	Item	Specifications and Remarks
Eye and Face Protection	Safety Glasses & Face Shield	Chemical splash goggles are mandatory. A face shield should be worn over safety glasses when there is a risk of splashing.[2]
Hand Protection	Chemical-resistant gloves	Nitrile gloves are recommended for protection against a broad range of chemicals.[3][4] Inspect gloves for any damage before use and change them immediately upon contact with the chemical. Double gloving is recommended for tasks with a higher risk of exposure.[3]
Body Protection	Laboratory Coat	A flame-retardant lab coat should be worn and fully buttoned to cover as much skin as possible.
Foot Protection	Closed-toe Shoes	Shoes that cover the entire foot are required. Perforated shoes, sandals, or open-toed footwear are not permitted in the laboratory.
Respiratory Protection	Respirator	Handling should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.[4][5] If engineering controls are not sufficient, a NIOSH-approved respirator may be required.

Handling and Storage Procedures

Safe Handling Protocol:

- Preparation: Ensure the work area, preferably a chemical fume hood, is clean and uncluttered. Verify that the fume hood is functioning correctly. Inspect all necessary PPE and wear it properly before handling the compound.
- Handling: Avoid direct contact with skin and eyes.^[5] Do not breathe in dust, fumes, or vapors.^[2]^[6] Use non-sparking tools to prevent ignition.
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.^[6]^[7] Decontaminate the work surface and any equipment used.

Storage Plan:

- Store in a cool, dry, and well-ventilated area.^[5]^[7]
- Keep the container tightly closed to prevent contamination and exposure to moisture.^[5]^[7]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.^[7]

First-Aid Measures

In the event of exposure, follow these first-aid procedures immediately.

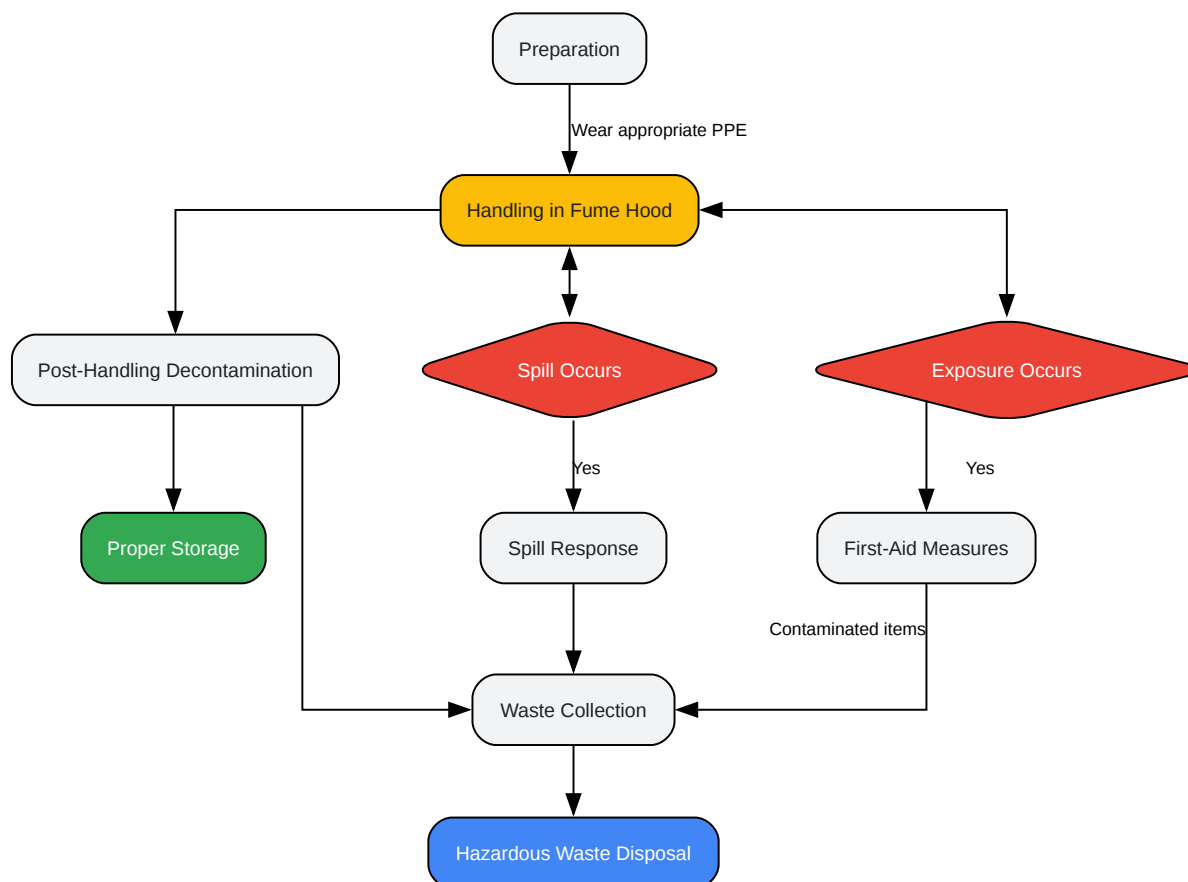
Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[2][5]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.[2][8] If skin irritation persists, consult a physician.[7]
Eye Contact	Rinse cautiously with water for at least 15 minutes, also under the eyelids.[2][7][8] Remove contact lenses, if present and easy to do. Continue rinsing.[6][7] Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink plenty of water afterwards.[2][7] Call a physician or Poison Control Center immediately.[5]

Disposal Plan

All waste materials, including the chemical itself and any contaminated items (e.g., gloves, absorbent materials), must be treated as hazardous waste.

- Waste Collection: Collect waste in a suitable, closed, and properly labeled container.
- Disposal: Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[6][8] Do not let the chemical enter drains.[2]

Workflow for Safe Handling and Disposal



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling and disposal of **5-Iodo-2-Methoxypyridine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Iodo-2-methoxypyridine | 13472-61-2 [sigmaaldrich.com]
- 2. angenechemical.com [angenechemical.com]
- 3. benchchem.com [benchchem.com]
- 4. 12 Safety Precautions To Follow When Handling Pyridine [postapplescientific.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 5-Iodo-2-Methoxypyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078208#personal-protective-equipment-for-handling-5-iodo-2-methoxypyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com